1-Chloro-2-(2,2,2-trifluoroethyl)benzene molecular weight

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*1-Chloro-2-(2,2,2-trifluoroethyl)benzene*
CAS No.:	*145914-05-2*
Cat. No.:	*B2889013*

Get Quote

Technical Whitepaper: Physicochemical Profiling and Synthetic Utility of **1-Chloro-2-(2,2,2-trifluoroethyl)benzene**

Executive Summary & Strategic Relevance

In modern drug discovery and agrochemical development, the strategic incorporation of fluorine is a paramount tactic for modulating a molecule's pharmacokinetic (PK) and pharmacodynamic (PD) properties. **1-Chloro-2-(2,2,2-trifluoroethyl)benzene** (CAS: 145914-05-2) serves as a highly versatile, bifunctional building block[1]. It offers two orthogonal sites of reactivity and influence: an aryl chloride for transition-metal-catalyzed cross-coupling, and a 2,2,2-trifluoroethyl moiety that imparts profound stereoelectronic effects to the resulting scaffold.

This guide provides an authoritative breakdown of its physicochemical parameters, specifically focusing on its molecular weight and exact mass, alongside a self-validating protocol for its application in advanced synthetic workflows.

© 2026 BenchChem. All rights reserved.

Physicochemical Data & Quantitative Profiling

Accurate molecular weight and isotopic mass determinations are the bedrock of reliable analytical tracking (e.g., LC-MS/MS) during high-throughput synthesis. The molecular weight of **1-Chloro-2-(2,2,2-trifluoroethyl)benzene** is precisely 194.58 g/mol [2].

Because this compound contains a chlorine atom, mass spectrometry will yield a distinct M and M+2 isotopic signature (approximate 3:1 ratio), which serves as an intrinsic diagnostic tool during reaction monitoring.

Table 1: Quantitative Physicochemical Summary

Parameter	Value	Analytical & Synthetic Rationale
Chemical Name	**1-Chloro-2-(2,2,2-trifluoroethyl)benzene**	**Standard IUPAC nomenclature[3].**
CAS Registry Number	145914-05-2	Global identifier for procurement and safety tracking[1].
Molecular Formula	C8H6ClF3	Defines the stoichiometric foundation for reaction scaling[4].
Molecular Weight	194.58 g/mol	Crucial for bulk mass-to-molar conversions in process chemistry[2].
Monoisotopic Mass	194.011 Da	The exact target m/z required for high-resolution mass spectrometry (HRMS).

| Appearance | Colorless to light yellow liquid | Provides a visual baseline; darkening indicates potential degradation. |

© 2026 BenchChem. All rights reserved.

Structural Causality: The Pharmacokinetic Logic of the Trifluoroethyl Group

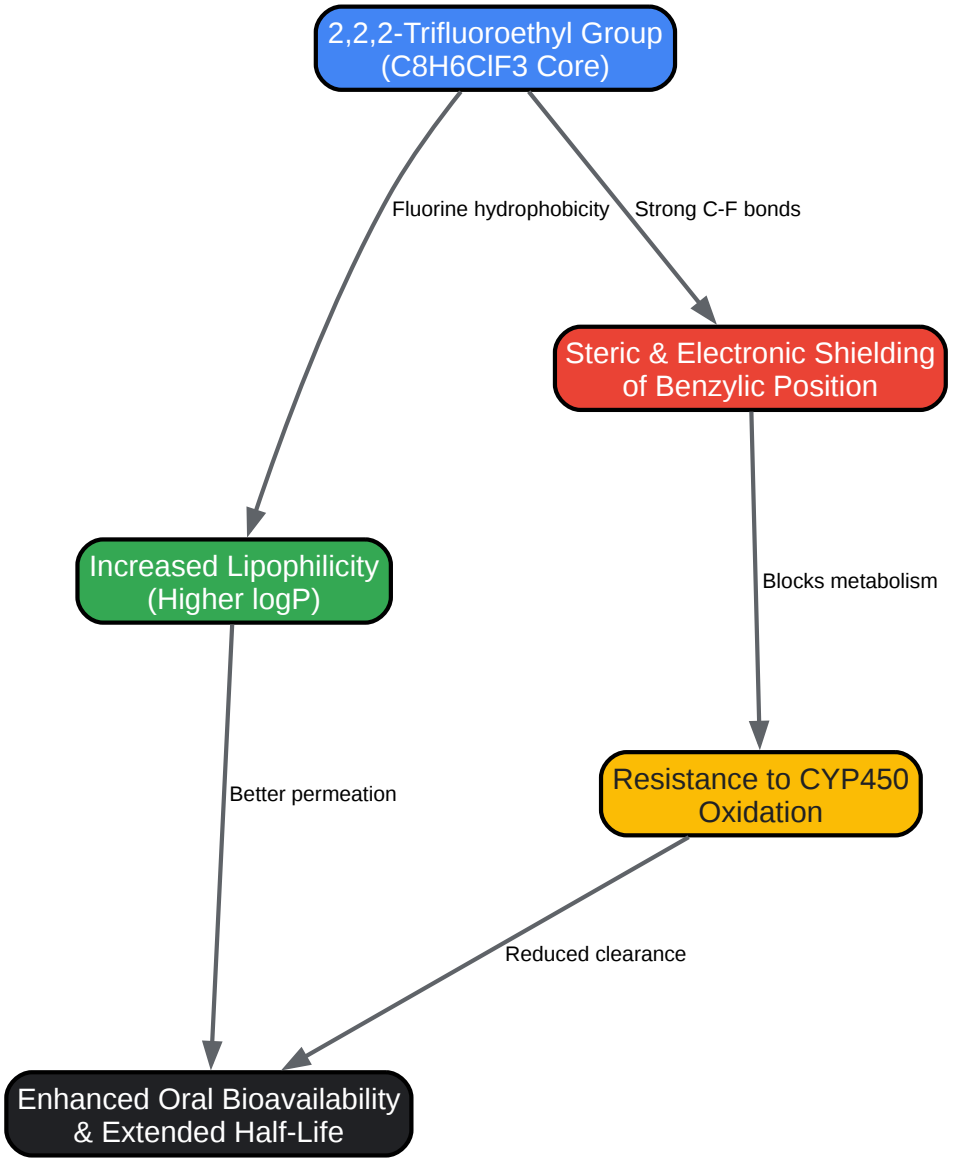
Why do medicinal chemists actively seek out **1-Chloro-2-(2,2,2-trifluoroethyl)benzene** as a starting material? The answer lies in the causality of the trifluoroethyl (-CH2CF3) group.

Replacing a standard ethyl group with a trifluoroethyl group fundamentally alters the molecule's interaction with biological systems:

- Metabolic Shielding: The benzylic position is a notorious "hotspot" for Cytochrome P450-mediated oxidation. The extreme electronegativity of the three fluorine atoms withdraws electron density from the adjacent benzylic carbons, drastically increasing the activation energy required for CYP450 enzymes to abstract a hydrogen atom.

- Lipophilicity (logP): Fluorine increases the overall hydrophobicity of the molecule, enhancing passive membrane permeability without adding excessive steric bulk.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Logical pathway of ADME optimization via trifluoroethyl group integration.

© 2026 BenchChem. All rights reserved.

Self-Validating Synthetic Protocol: Palladium-Catalyzed Amination

Aryl chlorides are notoriously inert compared to aryl bromides or iodides. The C-Cl bond dissociation energy (~96 kcal/mol) requires highly engineered palladium catalysts to undergo oxidative addition. The following Buchwald-Hartwig cross-coupling protocol is designed as a self-validating system, ensuring that each step proves its own success before the next begins.

Objective: Coupling **1-Chloro-2-(2,2,2-trifluoroethyl)benzene** with a secondary amine (e.g., morpholine).

Step 1: System Evacuation and Solvent Degassing

- Action: Charge the reactor with **1-Chloro-2-(2,2,2-trifluoroethyl)benzene** (1.0 equiv, MW: 194.58 g/mol), morpholine (1.2 equiv), and anhydrous toluene. Subject the mixture to three rigorous freeze-pump-thaw cycles.
- Causality: Molecular oxygen is a triplet diradical that will irreversibly oxidize the active Pd(0) catalytic species into an inactive Pd(II) complex, completely arresting the catalytic cycle.
- Validation: An inline dissolved oxygen (DO) probe must register < 1 ppm O2 before proceeding. If >1 ppm, repeat the degassing cycle.

Step 2: Catalyst Activation

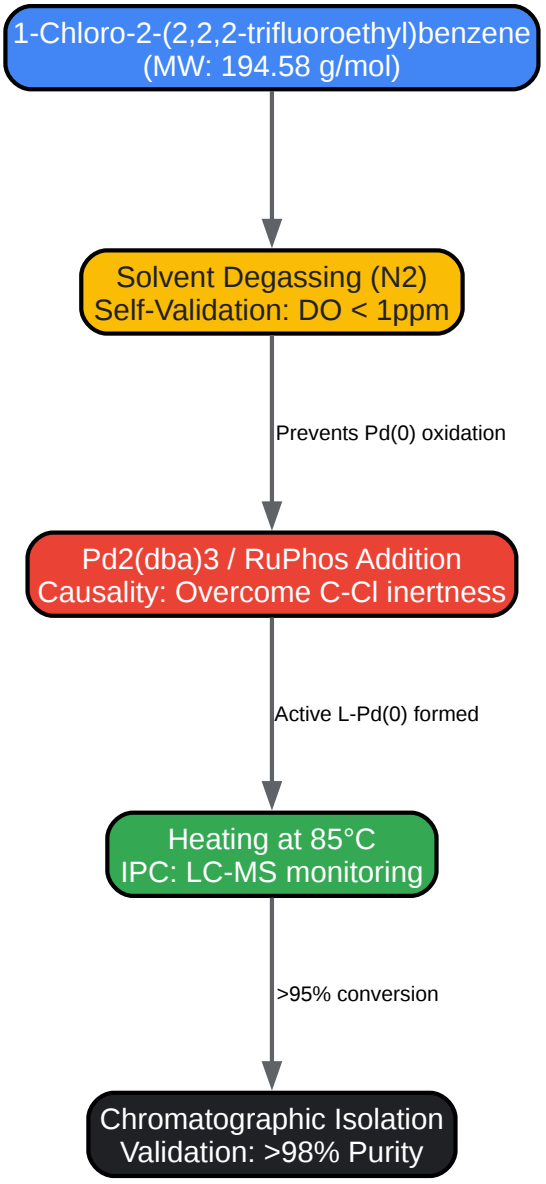
- Action: Under a positive argon stream, add Pd2(dba)3 (0.02 equiv) and RuPhos ligand (0.04 equiv).
- Causality: RuPhos is specifically chosen because its electron-rich, sterically demanding biaryl phosphine architecture forces the palladium center into a highly reactive mono-ligated L-Pd(0) state, which is strictly required to break the stubborn C-Cl bond of the substrate.
- Validation: Observe the reaction mixture. A distinct color shift from the deep purple of Pd2(dba)3 to a reddish-brown hue visually validates the successful formation of the active L-Pd(0) complex.

Step 3: Base Addition and Kinetic Heating

© 2026 BenchChem. All rights reserved.

- Action: Add Sodium tert-butoxide (NaOtBu, 1.5 equiv) and heat the system to 85°C.
- Causality: The strong base is required to deprotonate the coordinated amine during the reductive elimination phase, driving the cycle forward to release the product.
- Validation (In-Process Control): Withdraw a 10 µL aliquot at the 2-hour mark, quench in acetonitrile, and analyze via LC-MS. The system validates itself when the starting material exact mass peak (m/z 194.011) decreases by >95%, accompanied by the emergence of the product mass peak.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Self-validating experimental workflow for Pd-catalyzed cross-coupling.

© 2026 BenchChem. All rights reserved.

Analytical Quality Control (QC)

To ensure the integrity of **1-Chloro-2-(2,2,2-trifluoroethyl)benzene** before utilizing it in sensitive multi-step syntheses, the following orthogonal QC checks must be performed:

- Gas Chromatography-Mass Spectrometry (GC-MS): Validates the 194.58 g/mol molecular weight and assesses the presence of unreacted starting materials from its upstream synthesis (e.g., non-chlorinated or non-fluorinated analogs).
- 19F Nuclear Magnetic Resonance (NMR): A critical self-validating check. The three equivalent fluorine atoms of the trifluoroethyl group must appear as a distinct, sharp triplet (due to splitting by the adjacent -CH2- protons) around -65 to -66 ppm. Any extraneous peaks in the 19F spectrum immediately indicate defluorination or contamination.

References

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 145914-05-2 CAS MSDS (1-CHLORO-2-(2,2,2-TRIFLUOROETHYL)BENZENE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 2. 1-Chloro-2-(2,2,2-trifluoroethyl)benzene | 145914-05-2 | Benchchem [benchchem.com]
- 3. CAS 145914-05-2 | Sigma-Aldrich [sigmaaldrich.com]
- 4. 1-Chloro-2-(2,2,2-trifluoroethyl)benzene | 湖南华腾制药有限公司_官网 [huatengsci.com]
- To cite this document: BenchChem. [1-Chloro-2-(2,2,2-trifluoroethyl)benzene molecular weight]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2889013/docs#1-chloro-2-2-2-2-trifluoroethyl-benzene-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.